

Propyne-d4: A Guide to Safe Disposal in a Laboratory Setting

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Compound of Interest

Compound Name: Propyne-d4

CAS No.: 6111-63-3

Cat. No.: B1606906

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For researchers, scientists, and drug development professionals, the proper handling and disposal of specialty chemicals like **Propyne-d4** are paramount for ensuring laboratory safety and regulatory compliance. This guide provides essential, step-by-step information for the safe disposal of **Propyne-d4**, a highly flammable and reactive deuterated gas. Adherence to these procedures is critical to mitigate risks and ensure a safe laboratory environment.

Immediate Safety and Handling Precautions

Propyne-d4, like its non-deuterated counterpart propyne, is an extremely flammable gas that can form explosive mixtures with air.^[1] It is crucial to handle this substance in a well-ventilated area, preferably within a fume hood, away from all sources of ignition such as open flames, sparks, and hot surfaces.^[1] Personal Protective Equipment (PPE), including safety glasses, flame-retardant laboratory coats, and appropriate gloves, must be worn at all times.

Quantitative Data for Propyne

For easy reference, the following table summarizes key quantitative data for propyne. Note that the properties of **Propyne-d4** are expected to be very similar.

Property	Value
Molecular Formula	C3D4
Molecular Weight	44.09 g/mol
Boiling Point	-23.2 °C
Melting Point	-102.7 °C
Flash Point	-38 °C
Autoignition Temperature	340 °C
Lower Explosive Limit	1.7%
Upper Explosive Limit	11.7%

Step-by-Step Disposal Protocol

The disposal of **Propyne-d4** must be managed as a hazardous waste stream. Under no circumstances should it be released into the atmosphere or disposed of down the drain.

1. Waste Identification and Segregation:

- **Characterize the Waste:** The **Propyne-d4** waste stream must be clearly identified. This includes any residual gas in lecture bottles, reaction vessels, or tubing.
- **Segregate from Incompatibles:** Propyne is incompatible with strong oxidizing agents, brass, copper, silver, and mercury, as it can form explosive acetylides.^{[1][2]} Ensure that the waste container for **Propyne-d4** does not come into contact with these materials. Collect halogenated and non-halogenated solvent wastes separately.

2. Container Selection and Labeling:

- **Choose a Compatible Container:** Use a container that is compatible with flammable gases. For residual gas in a lecture bottle, the original container is the safest option. For contaminated materials (e.g., tubing, septa), use a designated, properly sealed hazardous waste container.

- Properly Label the Container: The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**Propyne-d4**," and the associated hazards (e.g., "Extremely Flammable Gas," "Gas Under Pressure").

3. Storage Prior to Disposal:

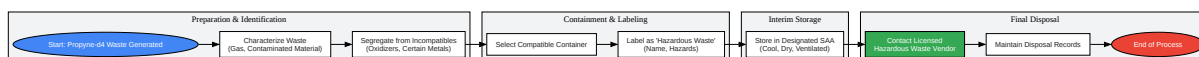
- Designated Satellite Accumulation Area (SAA): Store the labeled hazardous waste container in a designated SAA. This area must be in a well-ventilated, cool, and dry location, away from heat and ignition sources.
- Secure Storage: Ensure the container is securely closed to prevent any leakage of the flammable gas.

4. Final Disposal:

- Contact a Licensed Hazardous Waste Vendor: The final disposal of **Propyne-d4** must be handled by a licensed and reputable hazardous waste disposal company. Provide them with a detailed description of the waste, including its chemical composition and any potential contaminants.
- Documentation: Maintain all records related to the generation, storage, and disposal of the hazardous waste, as required by local and federal regulations.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Propyne-d4**.



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Caption: **Propyne-d4** Disposal Workflow.

By following these procedures, laboratory personnel can ensure the safe and compliant disposal of **Propyne-d4**, contributing to a secure research environment. Always consult your institution's specific hazardous waste management plan and safety officers for any additional requirements.

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References

- [1. Propyne | 74-99-7 \[chemicalbook.com\]](#)
- [2. 1-PROPYLENE | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
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